

# Early Investigations into the Physiological Effects of Caffeine Benzoate: A Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Caffeine benzoate

Cat. No.: B1195672

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of early 20th-century research on the physiological effects of **caffeine benzoate**. The information is synthesized from foundational pharmacology textbooks and research articles of the era, offering a historical perspective on the initial understanding of this compound's action on the circulatory and respiratory systems.

## Overview of Early Research

In the late 19th and early 20th centuries, caffeine and its salts, such as caffeine sodio-benzoate, were primarily investigated for their stimulant properties on the central nervous system, heart, and respiratory system. **Caffeine benzoate**, a combination of caffeine and sodium benzoate, was often used for therapeutic purposes, with the sodium salt increasing the solubility of caffeine for injection. Early experimental work largely utilized animal models, such as dogs and frogs, and employed direct physiological measurements to characterize the drug's effects.

## Experimental Protocols

The experimental methodologies of the early 20th century, while lacking the sophistication of modern techniques, were foundational in pharmacology. A common approach for studying the

cardiovascular effects of caffeine involved the use of anesthetized animals, typically dogs, with their circulatory and respiratory systems monitored via invasive techniques.

## Cardiovascular Effects in a Canine Model

A representative experimental protocol from the era to assess the impact of caffeine on the circulatory system is detailed below.

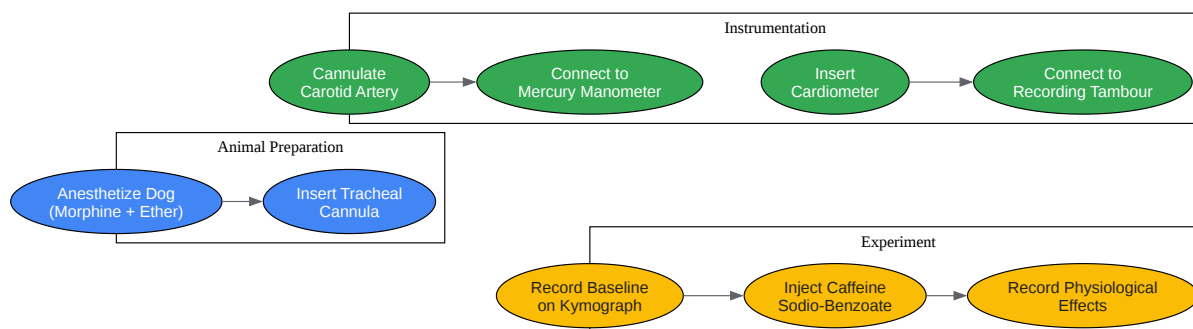
**Objective:** To measure the effects of caffeine on blood pressure, heart rate, and cardiac contractility.

**Animal Model:** A medium-sized dog, anesthetized with a combination of morphine and ether.

**Procedure:**

- **Anesthesia and Surgical Preparation:** The dog is anesthetized, typically with an initial dose of morphine followed by the administration of ether via a tracheal cannula to maintain a stable level of anesthesia.
- **Blood Pressure Measurement:** A cannula is inserted into the carotid artery and connected to a mercury manometer. The fluctuations in the mercury column, representing the arterial blood pressure, are recorded on a kymograph—a rotating drum with smoked paper.
- **Heart Rate and Contractility:** A cardiometer, a device that encloses the heart, is used to measure the changes in cardiac volume (plethysmography). This provides an indication of the force of contraction (inotropic effect) and heart rate (chronotropic effect). The cardiometer is connected to a recording tambour, which transmits the volume changes to another stylus on the kymograph.
- **Drug Administration:** A solution of caffeine sodio-benzoate is injected intravenously through the femoral vein.
- **Data Recording:** The kymograph records simultaneous tracings of blood pressure and cardiac volume changes before, during, and after the administration of the drug. Time markers are also included on the tracing.

Experimental Workflow Diagram



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*Diagram of the experimental workflow for studying cardiovascular effects.*

## Physiological Effects and Quantitative Data

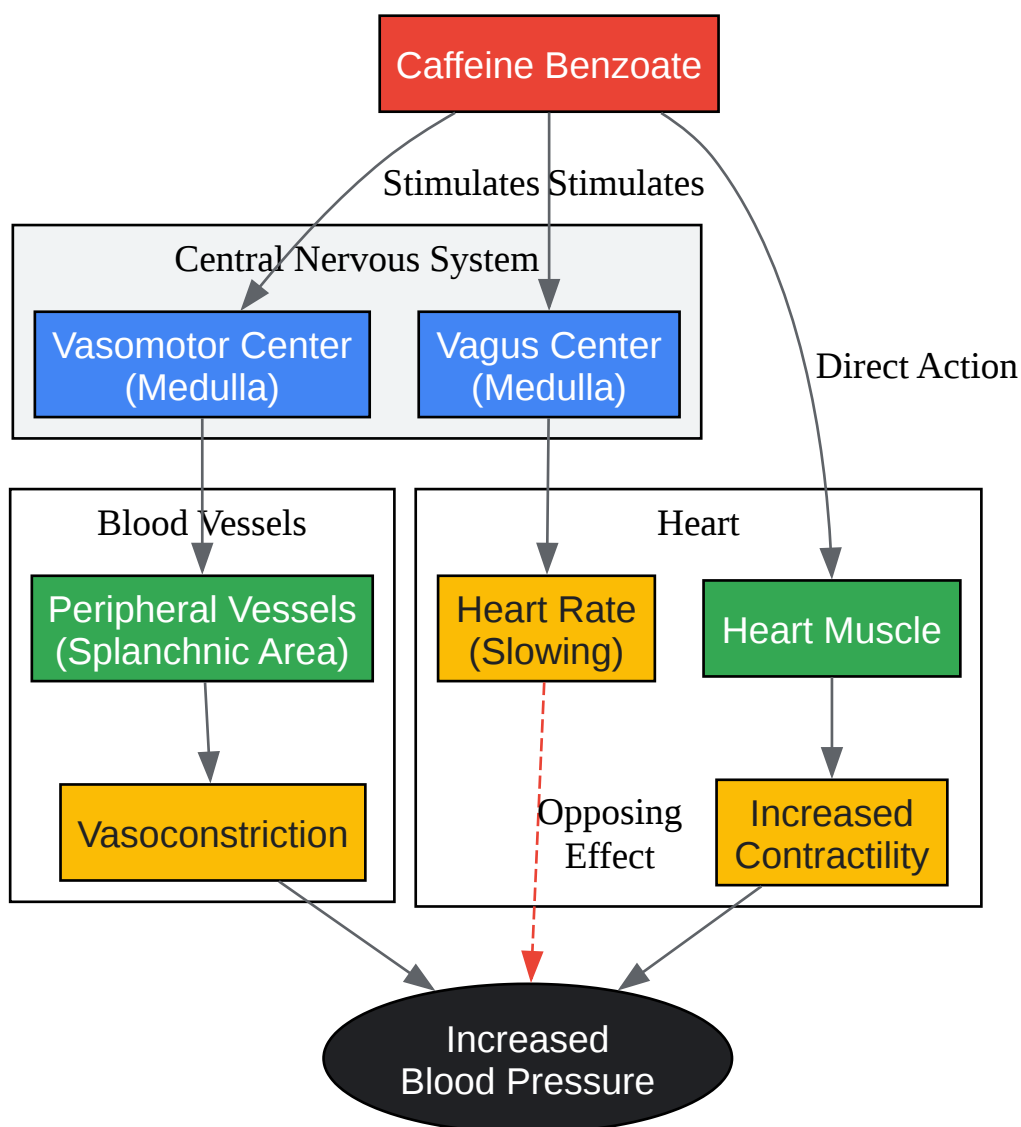
Early studies consistently demonstrated that caffeine has a pronounced stimulant effect on both the circulatory and respiratory systems. The observed effects were a combination of direct actions on the heart and blood vessels, as well as indirect effects mediated through the central nervous system.

## Cardiovascular System

The primary cardiovascular effects of caffeine observed in early experiments are summarized in the table below.

Parameter	Observed Effect	Magnitude of Change (Representative)
Blood Pressure	Initial transient fall, followed by a significant and sustained rise.	Rise of 20-40 mmHg
Heart Rate	Often slowed initially, then may increase or remain slow.	Variable, often a slight decrease
Cardiac Contractility	Marked increase in the force of contraction (positive inotropic effect).	Significant increase in amplitude on cardiometer tracing
Peripheral Blood Vessels	Vasoconstriction in the abdominal organs, vasodilation in the muscles.	Not directly quantified in early studies

#### Logical Relationship of Cardiovascular Effects



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*Diagram illustrating the physiological effects of caffeine on the cardiovascular system.*

## Respiratory System

Caffeine was also recognized as a potent respiratory stimulant. Its effects were attributed to its action on the respiratory center in the medulla.

Parameter	Observed Effect
Respiratory Rate	Increased rate of breathing.
Depth of Respiration	Increased depth of each breath.

## Concluding Remarks

The early 20th-century studies on **caffeine benzoate** laid the groundwork for our understanding of its physiological effects. While the experimental techniques were rudimentary by today's standards, they provided clear and quantifiable evidence of caffeine's stimulant actions on the cardiovascular and respiratory systems. These foundational investigations established caffeine as a reliable central nervous system and cardiorespiratory stimulant, a view that, in its essence, persists in modern pharmacology. The use of animal models and direct physiological recordings, as detailed in this guide, was instrumental in elucidating these primary effects.

- To cite this document: BenchChem. [Early Investigations into the Physiological Effects of Caffeine Benzoate: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195672#early-studies-on-the-physiological-effects-of-caffeine-benzoate>]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)